

Personal protective equipment for handling NDI-091143

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B609514

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Essential Safety and Handling Guide for NDI-091143

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, operational, and disposal information for the handling of **NDI-091143**, a potent, small-molecule inhibitor of human ATP-citrate lyase (ACLY). Given that a comprehensive Safety Data Sheet (SDS) is not publicly available for this novel compound, a conservative approach to handling is paramount. This document is intended to supplement, not replace, your institution's standard safety protocols and a thorough risk assessment.

Hazard Identification and Precautionary Measures

As **NDI-091143** is a bioactive small molecule intended for research, its toxicological properties are not fully characterized. Therefore, it should be handled as a potentially hazardous substance. Assume it may be irritating to the eyes, skin, and respiratory tract, and potentially harmful if ingested or absorbed.

General Handling Precautions:

- For research use only. Not for human or veterinary use.^[1]
- Avoid inhalation of dust or aerosols.

- Prevent contact with skin and eyes.
- Do not ingest.
- Work in a well-ventilated area, preferably within a certified chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **NDI-091143** powder and solutions.

Equipment	Specification	Purpose
Gloves	Nitrile, double-gloved	Prevents skin contact. Breakthrough time and thickness data are not available; frequent changes are recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from dust particles and splashes.
Lab Coat	Full-length, with buttoned cuffs	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder outside of a fume hood to prevent inhalation.
Face Shield	Recommended in addition to goggles when there is a significant risk of splashes.	

Step-by-Step Handling Protocol

This protocol outlines the safe handling of **NDI-091143** from receipt to experimental use.

3.1. Receiving and Storage

- Upon Receipt: Inspect the package for any signs of damage or leakage in a designated receiving area. Wear appropriate PPE (gloves, lab coat, eye protection).
- Storage: Store the compound in a tightly sealed, clearly labeled container. Recommended storage conditions are desiccated at 0°C for the short term and -20°C for long-term storage. [\[2\]](#)

Storage Condition	Duration
0°C	Short term
-20°C	Long term

3.2. Preparation of Stock Solutions

NDI-091143 is soluble in DMSO.[\[2\]](#)

- Preparation Environment: All weighing and solution preparation should be conducted in a chemical fume hood to minimize inhalation exposure.
- Weighing: Use an analytical balance within the fume hood. Handle the powder carefully to avoid generating dust.
- Dissolution: Add the desired volume of solvent (e.g., DMSO) to the vial containing the pre-weighed compound. Cap the vial and vortex until the solid is completely dissolved. Sonication may be used to aid dissolution.

3.3. Experimental Use

- Dilutions: When making further dilutions from the stock solution, continue to work within a fume hood.
- Cell Culture: For cell-based assays, the final concentration of DMSO should generally be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Animal Studies: For in vivo experiments, appropriate formulation and administration routes should be determined based on experimental design and established protocols.

Spill and Exposure Procedures

4.1. Spill Cleanup

- Small Spills (Powder):
 - Gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the paper towels with a suitable solvent (e.g., 70% ethanol) to wet the powder.
 - Wipe the area from the outside in, placing the used towels in a sealed bag for chemical waste disposal.
 - Clean the spill area with soap and water.
- Small Spills (Solution):
 - Absorb the spill with absorbent pads or spill pillows.
 - Wipe the area clean with soap and water.
 - Place all contaminated materials in a sealed bag for chemical waste disposal.

4.2. Exposure Response

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. Seek medical attention if breathing becomes difficult.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

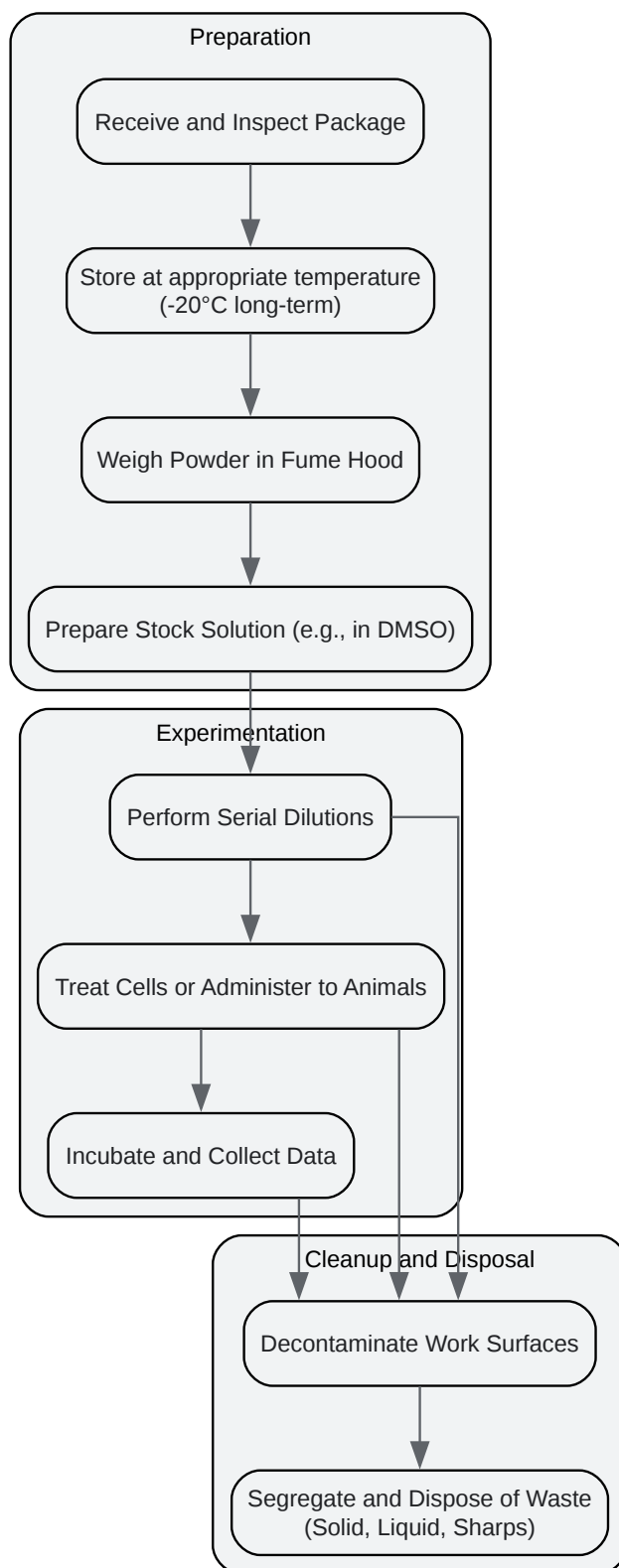
Disposal Plan

All waste materials contaminated with **NDI-091143** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- **Solid Waste:** This includes unused powder, contaminated gloves, pipette tips, and paper towels. Collect in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** This includes unused stock solutions and experimental media containing **NDI-091143**. Collect in a labeled, leak-proof container for hazardous liquid waste. Do not pour down the drain.
- **Sharps Waste:** Contaminated needles and syringes should be disposed of in a designated sharps container for hazardous waste.

Visualized Workflows

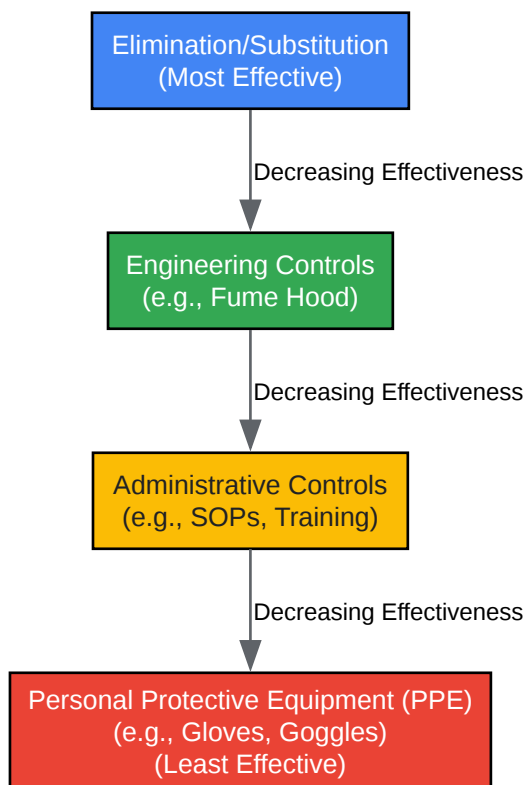
Experimental Workflow for Handling **NDI-091143**



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Caption: A step-by-step workflow for the safe handling of **NDI-091143**.

Hierarchy of Controls for Chemical Safety



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Caption: The hierarchy of controls for mitigating chemical hazards.

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